The Physiological Role of Soluble AXL (sAXL): A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*axl protein*
CAS No.:	*143891-42-3*
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Audience: Researchers, scientists, and drug development professionals.

Introduction

The AXL receptor tyrosine kinase, a member of the TAM (Tyro3, AXL, Mer) family, is a critical regulator of various cellular processes, including cell survival, proliferation, migration, and immune response.[1][2] Its ligand, the vitamin K-dependent protein Growth Arrest-Specific 6 (Gas6), mediates most of its canonical signaling.[1] While the membrane-bound form of AXL (mAXL) has been extensively studied for its role in normal physiology and its upregulation in pathology, particularly cancer, its soluble counterpart, soluble AXL (sAXL), has emerged as a key modulator of AXL signaling and a potent biomarker in a range of diseases.[1][3]

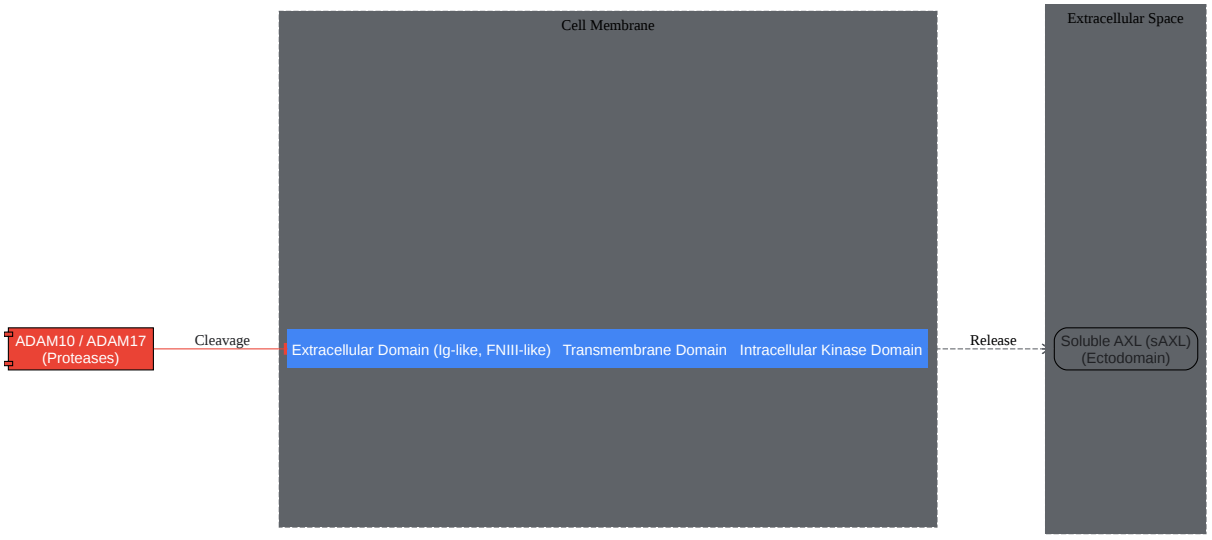
This technical guide provides an in-depth exploration of the physiological and pathophysiological roles of sAXL. It details its generation, its primary function as a decoy receptor, its involvement in various disease states, and the methodologies used for its quantification.

Generation of Soluble AXL

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Soluble AXL is not a product of alternative splicing but is generated through the proteolytic cleavage of the extracellular domain of the full-length, membrane-bound AXL receptor.[4][5] This process, known as ectodomain shedding, is primarily mediated by metalloproteinases of the ADAM (A Disintegrin and Metalloproteinase) family.

- Key Proteases: Studies have identified ADAM10 and ADAM17 as the principal enzymes responsible for cleaving AXL.[4][6][7] Inhibition of these proteases leads to a significant reduction in sAXL release from cells.[4][6]
- Cleavage Site: The cleavage occurs in the juxtamembrane region of the AXL ectodomain, releasing an N-terminal fragment of approximately 80-85 kDa into the extracellular space.[3][6][7]
- Regulation: The shedding process can be constitutive or induced by various stimuli, including phorbol esters.[4] Inhibition of downstream signaling pathways, such as the MAPK pathway, has also been shown to reduce sAXL levels in cell media.[6][7]



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Caption: Generation of soluble AXL (sAXL) via proteolytic cleavage of membrane-bound AXL by ADAM10/17.

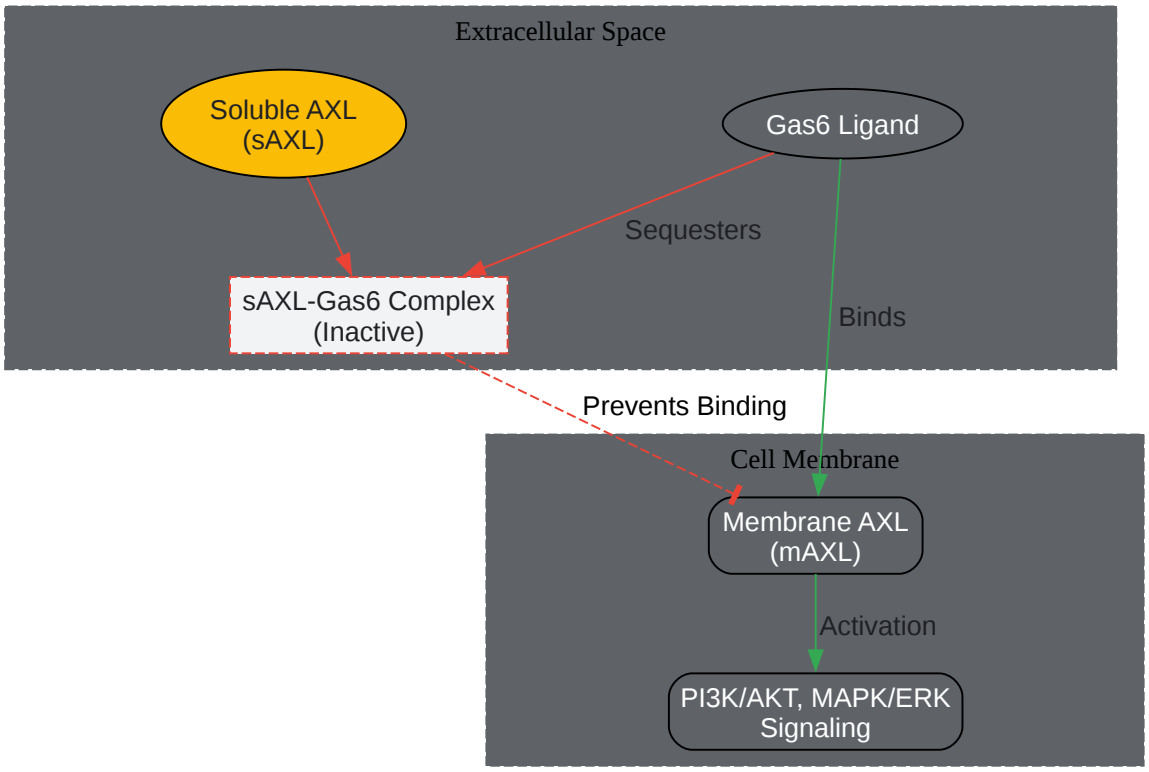
Physiological Functions of sAXL

The primary physiological role of sAXL is the modulation of the Gas6/AXL signaling axis. It functions predominantly as a decoy receptor, sequestering the Gas6 ligand and thereby regulating its bioavailability.

Decoy Receptor and Signal Modulation

In human serum and plasma, sAXL circulates and forms a complex with its ligand, Gas6.[4][8] By binding to Gas6 with high affinity, sAXL acts as a competitive inhibitor, preventing Gas6 from binding to and activating membrane-bound AXL receptors.[2][3] This sequestration dampens downstream signaling pathways such as the PI3K/AKT and MAPK/ERK cascades, which are crucial for cell growth and survival.[9][10] This negative regulatory feedback loop is vital for maintaining physiological homeostasis.[11]

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Caption: sAXL acts as a decoy receptor, sequestering Gas6 and inhibiting mAXL activation.

Role in Immunity and Inflammation

The TAM receptors are integral to regulating innate immunity, primarily by facilitating the clearance of apoptotic cells (efferocytosis) and dampening inflammatory responses from Toll-like receptors (TLRs).[1][5] sAXL plays a complex, context-dependent role in this system.

- Anti-inflammatory: By sequestering Gas6, sAXL can limit the anti-inflammatory and efferocytotic signals mediated by mAXL on immune cells like macrophages and dendritic cells.[1][12]
- Pro-inflammatory Marker: In many acute and chronic inflammatory conditions, such as community-acquired pneumonia (CAP), acute coronary syndrome (ACS), and rheumatoid

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arthritis (RA), elevated sAXL levels correlate with disease severity and inflammatory markers.[13][14][15] In osteoarthritis, sAXL concentrations in synovial fluid are significantly higher than Gas6, suggesting it acts as a decoy receptor that inhibits the anti-inflammatory effects of Gas6.[12] Conversely, some studies in RA have reported diminished plasma levels of sAXL.[16]

Vascular Biology and Endothelial Function

AXL signaling is involved in maintaining vascular integrity and angiogenesis.[17] Elevated sAXL is considered a biomarker of endothelial dysfunction.[17][18] In preeclampsia, a condition characterized by vascular injury, plasma sAXL levels are significantly increased and correlate with anti-angiogenic factors, suggesting a role in its pathogenesis.[17][18]

sAXL in Pathophysiology and as a Clinical Biomarker

Elevated circulating sAXL levels are associated with the progression and prognosis of numerous diseases, particularly cancer, positioning it as a promising non-invasive biomarker.

Oncology

The overexpression of mAXL in tumors is linked to malignant progression, metastasis, and therapy resistance.[8][19] Circulating sAXL levels often reflect the AXL expression in tumor tissue and serve as a valuable diagnostic and prognostic tool.[6][20]

- Pancreatic Cancer (PDAC): Plasma sAXL levels are significantly higher in PDAC patients compared to healthy controls or patients with chronic pancreatitis, making it a potential biomarker for early detection and differential diagnosis.[8]
- Hepatocellular Carcinoma (HCC): Serum sAXL outperforms the standard biomarker AFP in detecting very early-stage HCC and is also effective in AFP-negative patients.[21][22]
- Melanoma: sAXL levels in the blood increase with disease progression.[6][7] In stage IV patients, elevated sAXL is correlated with shorter survival.[6][20]
- Other Cancers: Elevated sAXL has also been reported as a negative prognostic factor in renal cell carcinoma and neurofibromatosis type 1.[6][19]

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Table 1: Representative sAXL Concentrations in Oncological Conditions

Condition	Patient Cohort	Median sAXL (ng/mL)	Control Cohort	Median sAXL (ng/mL)	Reference
PDAC (HMar Cohort)	**PDAC (n=23)**	**59.78**	**Healthy (n=19)**	**39.45**	**[8]**
	Chronic Pancreatitis (n=17)	44.82			[8]
PDAC (HClinic Cohort)	PDAC (n=74)	52.66	Healthy (n=38)	40.03	[8]
	Chronic Pancreatitis (n=30)	36.34			[8]
HCC	HCC (n=311)	18.58	Healthy (n=125)	13.39	[21]
	Cirrhotic (n=30)	12.17			[21]
Melanoma	Stage IV (n=23)	69.0 (metastases >2)	Stage III (n=10)	Not specified directly	[6]

| | | 52.6 (metastases 0-2) | | |[6] |

Inflammatory and Cardiovascular Diseases

Table 2: Representative sAXL Concentrations in Non-Oncological Conditions

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Condition	Patient Cohort	Mean sAXL (pg/mL)	Control Cohort	Mean sAXL (pg/mL)	Reference
Community-Acquired Pneumonia	**CAP (pre-treatment, n=61)**	**18,143.2**	**Healthy (n=60)**	**8,328.0**	**[13]**
Acute Coronary Syndrome	ACS (n=34)	Significantly Higher*	Healthy (n=24)	-	[15]
Preeclampsia	Severe PE	Significantly Higher*	Healthy Pregnant	-	[17][18]

*Absolute values not provided in abstract/summary, but statistical significance reported.

Experimental Protocols

The quantification of sAXL in biological fluids is most commonly performed using an enzyme-linked immunosorbent assay (ELISA).

Protocol: Quantification of sAXL by ELISA

This protocol is a generalized summary based on commercially available kits (e.g., R&D Systems Human Axl DuoSet® ELISA) cited in multiple studies.[6][8][23]

1. Materials:

- Human Axl DuoSet® ELISA Kit (Capture Ab, Detection Ab, Standard, Streptavidin-HRP)
- 96-well microplates
- Reagent Diluent (e.g., 1% BSA in PBS)
- Wash Buffer (e.g., 0.05% Tween-20 in PBS)
- Substrate Solution (TMB)
- Stop Solution (e.g., 2N H_2SO_4)

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- Microplate reader capable of measuring absorbance at 450 nm (with wavelength correction at 540 nm or 570 nm).
- Biological samples (plasma, serum, cell culture supernatant).

2. Procedure:

- Plate Coating: Dilute the capture antibody in PBS and add to each well of a 96-well plate. Seal and incubate overnight at room temperature.
- Washing: Aspirate each well and wash three times with Wash Buffer.
- Blocking: Add Reagent Diluent to each well to block non-specific binding. Incubate for at least 1 hour at room temperature.
- Sample/Standard Preparation:
  - Reconstitute the sAXL standard to create a stock solution. Create a dilution series (e.g., seven-point standard curve) in Reagent Diluent.
  - Dilute biological samples. A common starting dilution for plasma or serum is 1:50 in Reagent Diluent.[6][8] Cell culture media may be used undiluted or diluted 1:10.[8]
- Sample Incubation: Wash the plate. Add prepared standards and samples to the appropriate wells. Seal and incubate for 2 hours at room temperature.
- Detection Antibody: Wash the plate. Add the biotinylated detection antibody, diluted in Reagent Diluent, to each well. Seal and incubate for 2 hours at room temperature.
- Streptavidin-HRP: Wash the plate. Add Streptavidin-HRP conjugate to each well. Incubate for 20 minutes at room temperature, protected from light.
- Development: Wash the plate. Add Substrate Solution to each well. Incubate for 20 minutes at room temperature, protected from light. The solution will turn blue.
- Stop Reaction: Add Stop Solution to each well. The color will turn from blue to yellow.

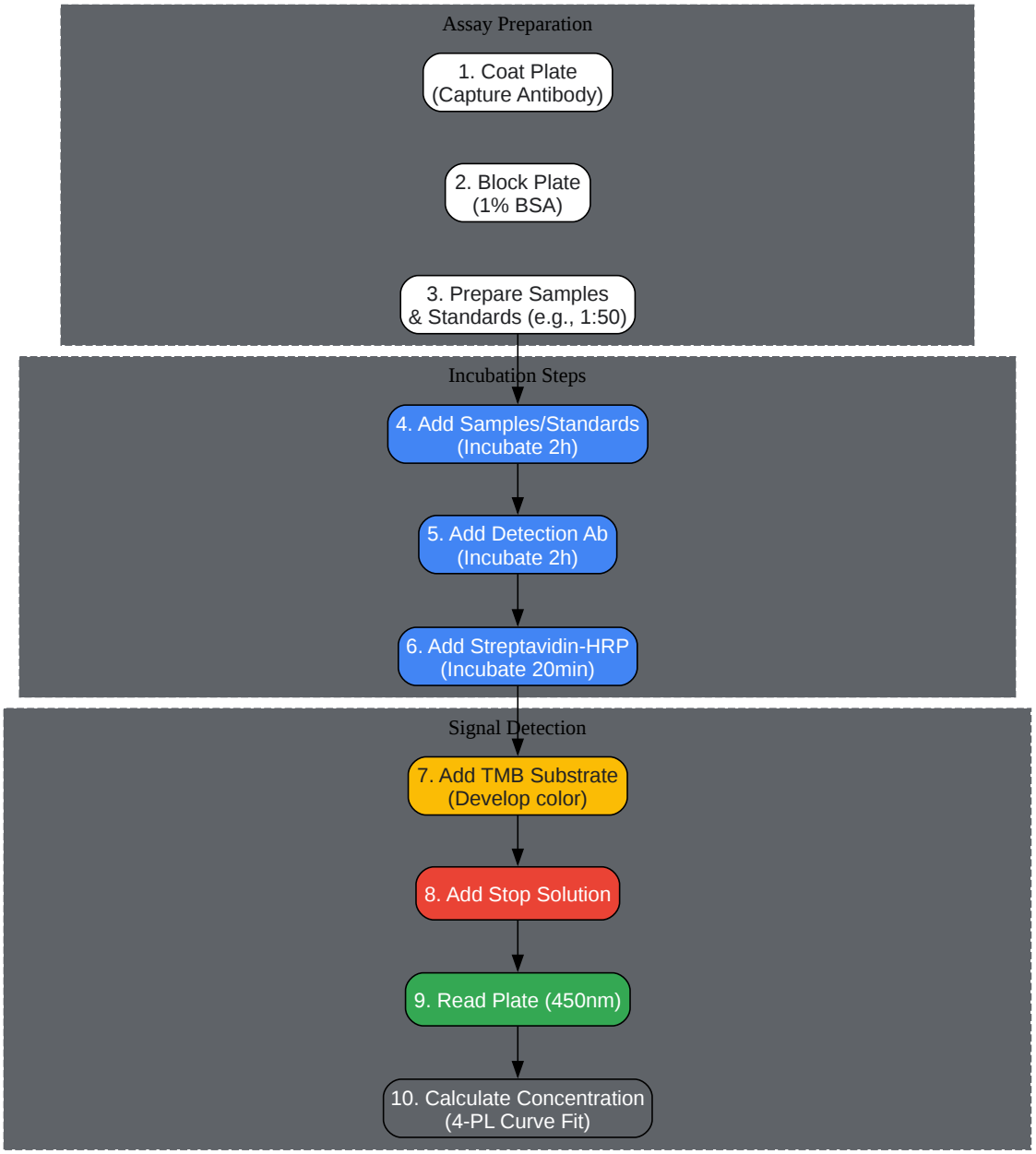
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- Data Acquisition: Immediately read the optical density (OD) of each well at 450 nm. Perform a wavelength correction by subtracting readings at 540 nm or 570 nm.[8][23]

3. Data Analysis:

- Generate a standard curve by plotting the mean OD for each standard concentration versus the known concentration. A four-parameter logistic (4-PL) curve fit is typically used.[23]
- Interpolate the sAXL concentration of the unknown samples from the standard curve.
- Multiply the interpolated concentration by the sample dilution factor to obtain the final concentration.

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Caption: Standard experimental workflow for the quantification of sAXL using ELISA.

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Conclusion and Future Perspectives

Soluble AXL is a physiologically critical molecule that functions as a primary endogenous regulator of the Gas6/AXL signaling axis. Its role as a decoy receptor provides a negative feedback mechanism essential for maintaining homeostasis. In pathophysiology, the dysregulation of sAXL shedding and its subsequent elevated circulating levels have profound implications, contributing to disease progression and serving as a robust biomarker for a multitude of cancers and inflammatory disorders. The ease of its quantification in plasma and serum via ELISA makes sAXL an attractive candidate for clinical diagnostics, patient stratification, and monitoring treatment response. Future research will likely focus on further elucidating the specific contexts in which sAXL may have functions beyond a simple decoy, understanding the intricate regulation of its shedding, and validating its clinical utility in larger prospective trials for various diseases.

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- To cite this document: BenchChem. [The Physiological Role of Soluble AXL (sAXL): A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174579/docs#the-physiological-role-of-soluble-axl-saxl-a-technical-guide]

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